

lactic acid molecular formula and chemical structure

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Compound of Interest

Compound Name: *Lactic Acid*

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An In-depth Technical Guide on **Lactic Acid**: Molecular Formula, Chemical Structure, and Analysis

Introduction

Lactic acid (IUPAC name: 2-hydroxypropanoic acid) is a pivotal organic acid with the molecular formula $C_3H_6O_3$.^{[1][2][3]} First isolated from sour milk in 1780 by Swedish chemist Carl Wilhelm Scheele, it is a key intermediate in various biochemical pathways, most notably in anaerobic respiration.^{[3][4]} Beyond its metabolic role, **lactic acid** is a versatile chemical intermediate used in the food, pharmaceutical, and polymer industries.^{[2][5]} Its conjugate base is known as lactate.^[2] This technical guide provides a comprehensive overview of the molecular and chemical properties of **lactic acid**, its biological signaling functions, and detailed experimental protocols for its synthesis, purification, and analysis, tailored for researchers and professionals in drug development and life sciences.

Molecular Formula and Chemical Structure

Lactic acid is an alpha-hydroxy acid (AHA), characterized by a hydroxyl group attached to the carbon atom adjacent to the carboxyl group.^{[2][3][4]} This bifunctional nature, containing both a hydroxyl (-OH) and a carboxyl (-COOH) group, dictates its chemical reactivity, allowing it to participate in reactions typical of both alcohols and carboxylic acids.^[4]

Chirality and Stereoisomers

The central alpha-carbon of **lactic acid** is bonded to four different groups (-H, -OH, -CH₃, -COOH), making it a chiral center.^{[4][6]} Consequently, **lactic acid** exists as a pair of stereoisomers, or enantiomers, which are non-superimposable mirror images of each other.^[6] These enantiomers are designated as L-(+)-**lactic acid** ((S)-**lactic acid**) and D-(-)-**lactic acid** ((R)-**lactic acid**).^{[6][7][8]} While both forms are found in nature, the L-isomer is the predominant form in living organisms, including humans, where it is a product of muscle metabolism.^{[4][6]} A mixture of equal parts L- and D-**lactic acid** is known as a racemic mixture, or DL-**lactic acid**.^[7]

Figure 1: Stereoisomers of **Lactic Acid**

Physicochemical Properties

The physical and chemical properties of **lactic acid** can vary between its enantiopure forms and the racemic mixture. The pure enantiomers are white, crystalline solids, whereas the racemic mixture is typically a colorless to yellowish, odorless, syrupy liquid at room temperature.^{[1][3][9]} It is miscible with water and ethanol.^{[4][9]}

Quantitative Data Summary

The key physicochemical properties of **lactic acid** are summarized in the table below.

Property	Value	References
Molecular Formula	C ₃ H ₆ O ₃	^{[1][2][5]}
Molar Mass	90.08 g/mol	^{[1][4][9]}
IUPAC Name	2-hydroxypropanoic acid	^{[1][4]}
Density	~1.21 g/cm ³ (DL-lactic acid, liquid)	^{[9][10]}
Melting Point	16.8 - 18 °C (DL-lactic acid)	^{[2][3][9]}
53 °C (L- or D-lactic acid)	^{[4][9]}	
Boiling Point	122 °C at 15 mmHg	^{[2][9]}
Acidity (pKa)	3.86	^{[4][9][11]}
Solubility	Miscible in water and ethanol	^{[2][4][9]}

Biological Significance and Signaling Pathways

Historically viewed as a metabolic waste product of glycolysis, lactate is now recognized as a critical energy shuttle and a signaling molecule, or "lactormone," that mediates intercellular and inter-organ communication.^{[12][13]} It plays significant roles in regulating metabolism, inflammation, and cellular adaptation to exercise.^{[12][13][14]}

Lactate-Mediated Signaling via HCAR1/GPR81

Lactate exerts many of its signaling effects by acting as a natural ligand for the G-protein coupled receptor GPR81, now known as Hydroxycarboxylic Acid Receptor 1 (HCAR1).^{[13][15]} This receptor is highly expressed in adipocytes and is also found in various other tissues, including the brain and immune cells.^{[12][13]} Activation of HCAR1 by lactate typically leads to the inhibition of adenylyl cyclase (AC), which in turn decreases intracellular cyclic adenosine monophosphate (cAMP) levels and reduces the activity of Protein Kinase A (PKA).^{[13][14]} This pathway has diverse downstream effects, including the inhibition of lipolysis in fat cells and modulation of immune responses.^[13]

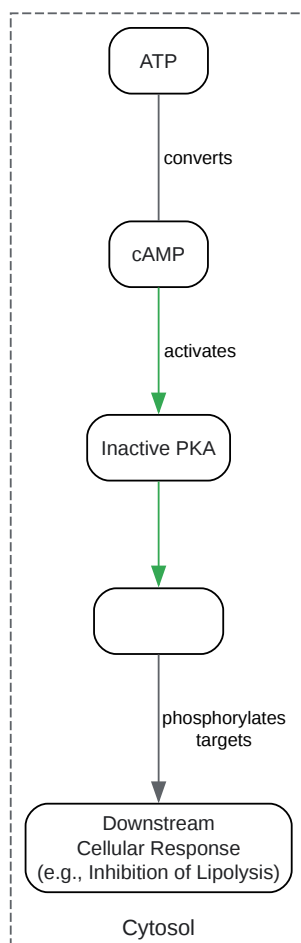
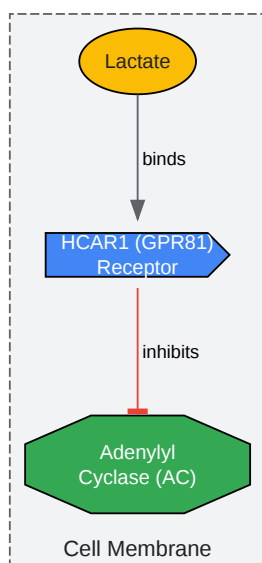


Figure 2: Lactate Signaling via HCAR1/GPR81 Receptor

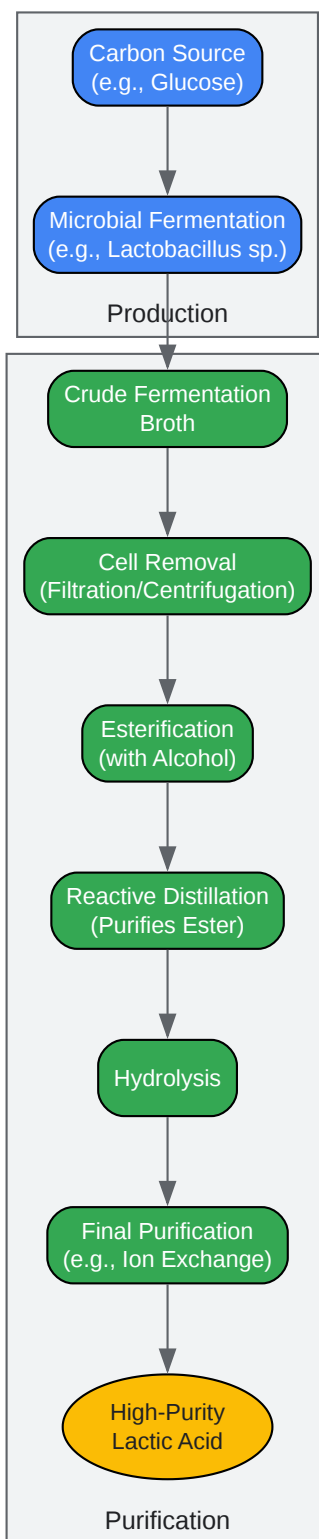


Figure 3: General Workflow for Lactic Acid Production & Purification

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